

Basic Yellow 87: Application Notes for Histological Preparations

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Compound of Interest

Compound Name: *Basic Yellow 87*

Cat. No.: *B1141925*

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A Note on Current Applications: Extensive literature review indicates that Basic Yellow 87 is not currently established as a standard counterstain in histological preparations. Its primary documented applications are in the cosmetics industry as a hair dye and in the textile industry.

This document provides a summary of the known physicochemical properties of Basic Yellow 87 for researchers interested in exploring its potential as a histological stain. Additionally, as a practical alternative, a detailed protocol for Metanil Yellow, a recognized yellow counterstain, is provided.

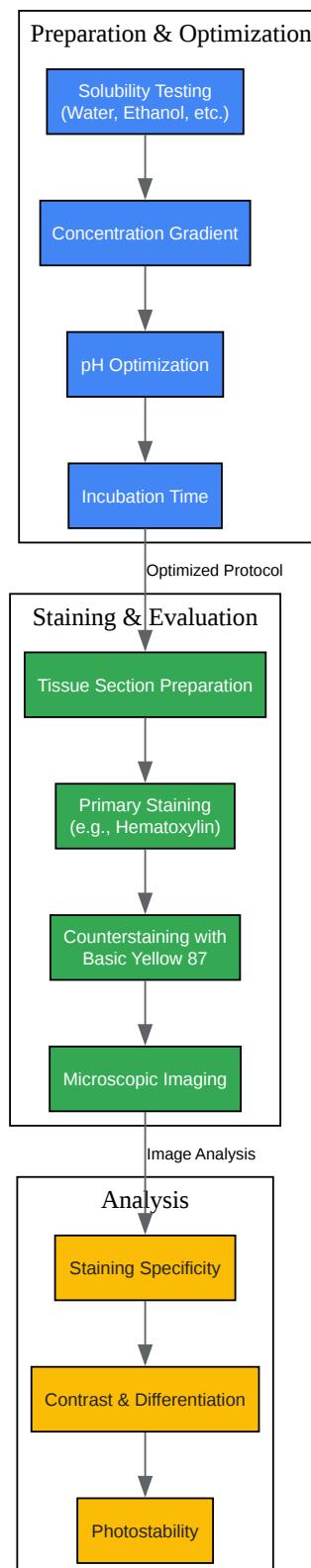
Physicochemical Properties of Basic Yellow 87

For researchers exploring novel staining applications, the following properties of Basic Yellow 87 may be of interest.

Property	Value	Reference
CI Name	Basic Yellow 87	[1]
CAS Registry Number	116844-55-4	[1]
Molecular Structure	Methine class	[1]
Appearance	Yellow to Orange Crystalline Powder	[2]
Solubility in Water	40 g/L at 20°C	[3]
pH Stability Range	2 - 7	[1]
Log Pow	-1.69	[3] [4]

Logical Workflow for Evaluating a Novel Stain

The following diagram outlines a general workflow for assessing a new substance, such as Basic Yellow 87, for its utility as a histological counterstain.



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Workflow for novel stain evaluation.

Alternative Counterstain: Metanil Yellow

Metanil Yellow is a commonly used yellow counterstain in various histological procedures, valued for its ability to provide sharp contrast and highlight specific tissue components.[\[1\]](#) It is particularly effective in conjunction with Periodic Acid-Schiff (PAS) and Hematoxylin staining.

Experimental Protocol: Alcian Blue, Hematoxylin & Eosin, and Metanil Yellow (AB-H&E-MY) Stain

This protocol is particularly useful for distinguishing gastrointestinal tissues.[\[5\]](#)

I. Materials and Reagents

- Paraffin-embedded tissue sections (4 μ m)
- Xylene
- Ethanol (100%, 95%, 70%)
- Distilled water
- Acetic Acid 3%, Aqueous
- Alcian Blue Stain 1%, pH 2.5 Aqueous
- Hematoxylin Stain, Mayer Modified
- Scott Tap Water Substitute
- Eosin Y Working Solution
- Metanil Yellow Stain, Aqueous
- Mounting medium

II. Staining Procedure

- Deparaffinization and Hydration:

- Deparaffinize sections in three changes of xylene for 3 minutes each.[5]
- Hydrate through two changes each of 100% and 95% ethyl alcohol (10 dips each).[5]
- Wash well with distilled water.[5]
- Alcian Blue Staining:
 - Place slides in 3% Acetic Acid for 3 minutes.[5]
 - Transfer directly to Alcian Blue Stain (pH 2.5) for 15 minutes.[5]
 - Wash in running tap water for 5 minutes, then rinse in distilled water.[5]
- Hematoxylin and Eosin Staining:
 - Stain in Mayer Modified Hematoxylin for 2-4 minutes.[5]
 - Rinse in running tap water until clear.[5]
 - Blue in Scott Tap Water Substitute (2-3 dips).[5]
 - Wash well in running tap water and rinse in distilled water.[5]
 - Place in 70% ethyl alcohol for 1 minute.[5]
 - Stain with Eosin Y Working Solution for 1 minute.[5]
- Metanil Yellow Counterstaining and Dehydration:
 - Dehydrate in 95% ethyl alcohol for 30 seconds.[5]
 - Dehydrate in two changes of 100% ethyl alcohol for 30 seconds each.[5]
 - Stain in Aqueous Metanil Yellow Stain for 1 minute.[5]
 - Rinse/dehydrate in two changes of 100% ethyl alcohol.[5]
- Clearing and Mounting:

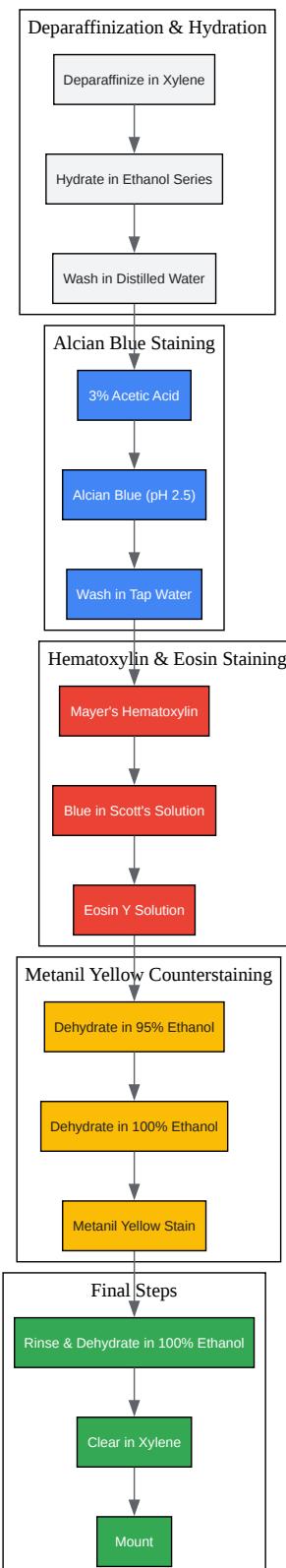
- Clear in three changes of xylene (10 dips each).[5]
- Coverslip with a compatible mounting medium.[5]

III. Expected Results

- Nuclei: Blue[5]
- Cytoplasm: Pink-Red[5]
- Acid Mucins: Blue
- Other elements: Shades of yellow

Experimental Workflow: AB-H&E-MY Staining

The following diagram illustrates the sequential steps of the Alcian Blue, Hematoxylin & Eosin, and Metanil Yellow staining protocol.

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